

An In-depth Technical Guide to the Chemical Structure of Basic Violet 1

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Compound of Interest

Compound Name:	Violet 1
CAS No.:	1342-01-4
Cat. No.:	B1169967

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of Basic **Violet 1**. The information is curated for professionals in research and development who require detailed chemical and physical data.

Introduction to Basic Violet 1

Basic **Violet 1**, also known by its commercial names Methyl Violet 2B and Basic Violet 2B, is a cationic triarylmethane dye.[1][2] It belongs to a class of dyes that yield colored cations in aqueous solutions.[1] Historically, the term "Methyl Violet" has been used to describe a family of similar compounds that differ by the number of methyl groups attached to the amine functional groups.[3] Specifically, Methyl Violets are often mixtures of tetramethyl, pentamethyl, and hexamethyl pararosanilins.[3][4] Basic **Violet 1** is primarily composed of the tetramethyl derivative.[5]

This dye appears as a blue-light purple or dark green powder and produces a vibrant violet solution when dissolved in water.[1][2] It finds extensive application in the textile industry for

dyeing cotton, wool, and silk, and is also used in the manufacturing of organic pigments, solvent dyes, and as a biological stain.[1][6][7] In laboratory settings, it is a component of the Flemming triple stain for chromosomes and Newton's crystal violet-iodine technique for chromatin and nucleoli.[8]

Chemical and Physical Properties

There is some discrepancy in the reported molecular formula and weight for Basic **Violet 1** in the literature, likely due to its nature as a technical mixture. The most common component is often cited with the formula $C_{24}H_{28}ClN_3$. Other sources report a different formula and molecular weight, which may correspond to a different component of the mixture or a salt form. A summary of the key quantitative data is presented below.

Property	Value
IUPAC Name	[4-[[4-(dimethylamino)phenyl]-[4-(methylamino)phenyl]methylidene]cyclohexa-2,5-dien-1-ylidene]-dimethylazanium chloride[9]
Synonyms	Methyl Violet 2B, Aniline Violet, Dahlia Violet B[5]
CAS Number	8004-87-3[1][8][10]
C.I. Number	42525[7][11]
Molecular Formula	$C_{24}H_{28}ClN_3$ [8][9][10] or $C_{29}H_{28}N_3NaO_7S_2$ [6][11]
Molecular Weight	393.95 g/mol [8][10] or 617.67 g/mol [6][11]
Melting Point	137 °C[1][10]
Absorption Maximum (λ_{max})	583-587 nm (in H_2O)[4]
Solubility	Soluble in cold and hot water, and ethanol.[1][6] Water solubility is reported as 30 g/L at 20°C.[1]
Appearance	Blue-light purple powder.[1][6]

Chemical Structure

The primary component of Basic **Violet 1** is a tetramethylpararosanilin. The structure is characterized by a central carbon atom bonded to three aromatic rings. Two of the rings bear dimethylamino groups, and the third has a methylimino group, which carries the positive charge. This cationic nature is characteristic of basic dyes.

Figure 1: Chemical structure of the primary component of Basic **Violet 1**.

Experimental Protocol: Synthesis of Basic Violet 1

The manufacturing of Basic **Violet 1**, commonly known as Methyl Violet, involves the chemical oxidation of N,N-dimethylaniline.^{[6][12]} The process described is a general method and serves as a foundational protocol.

Objective: To synthesize Basic **Violet 1** through the oxidative condensation of N,N-dimethylaniline.

Materials:

- N,N-dimethylaniline
- Copper (II) sulfate
- Phenol
- Sodium chloride
- Hydrochloric acid
- Sodium hydroxide
- Appropriate reaction vessel and purification apparatus

Methodology:

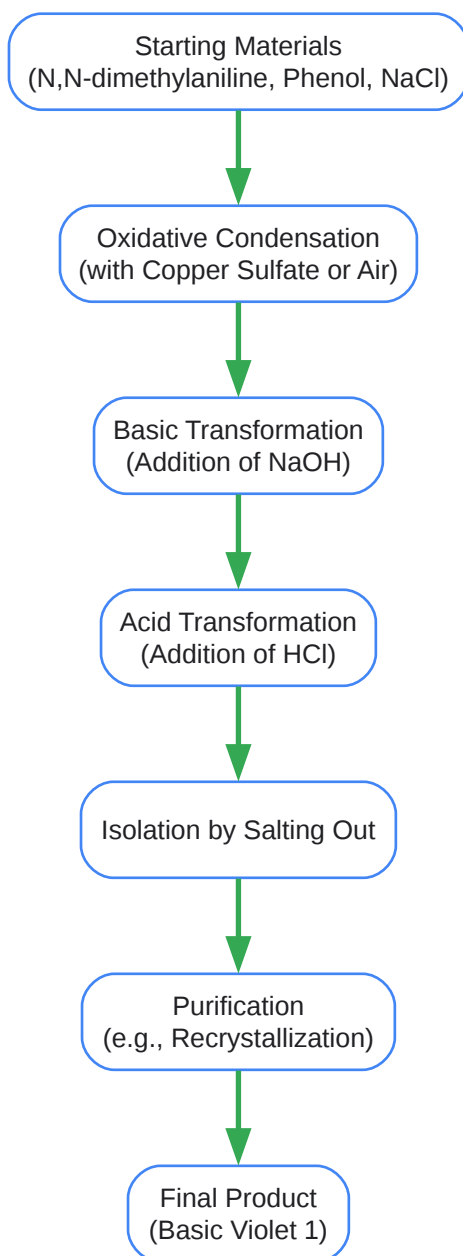
- Reaction Mixture Preparation: A mixture of N,N-dimethylaniline, phenol, and sodium chloride is prepared in a suitable reaction vessel.

- **Oxidation:** Copper (II) sulfate is introduced into the mixture, which acts as an oxidizing agent. The reaction can also be carried out using air as the oxidant.[6][12] This step facilitates the oxidative condensation of the N,N-dimethylaniline molecules.
- **Basic Transformation:** Following the oxidation, the reaction mixture is treated with a base, such as sodium hydroxide. This step is crucial for the transformation of the intermediate products.
- **Acid Transformation:** An acid, typically hydrochloric acid, is then added to the mixture. This step results in the formation of the hydrochloride salt of the dye.
- **Salting Out and Purification:** The final product is isolated from the reaction mixture through a process called "salting out," where the addition of a salt (like sodium chloride) reduces the solubility of the dye, causing it to precipitate. The precipitate is then collected and purified through appropriate methods, such as recrystallization, to yield the final Basic **Violet 1** dye.

This synthesis results in a mixture of pararosanilins with varying degrees of N-methylation, primarily containing the N-tetramethyl, pentamethyl, and hexamethyl derivatives as their hydrochloride salts.[12]

Logical Workflow for Synthesis

The synthesis of Basic **Violet 1** follows a logical progression from starting materials to the final purified product. This workflow can be visualized as follows:



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Figure 2: General workflow for the synthesis of Basic **Violet 1**.

This guide provides a foundational understanding of the chemical nature of Basic **Violet 1**. For professionals in drug development and research, it is crucial to consider that commercial preparations of this dye are often mixtures, and the exact composition can vary. Therefore, for applications requiring high purity, further analytical characterization of the specific batch of dye is recommended.

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